

# physical and chemical properties of 3-Methylphthalic acid isomers

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## Compound of Interest

Compound Name: 3-Methylphthalic acid

Cat. No.: B1208027

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-Methylphthalic Acid** and its Isomer

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-methylphthalic acid** and its positional isomer, 4-methylphthalic acid. The information is curated for researchers, scientists, and professionals in drug development who require detailed data for modeling, synthesis, and analysis. This document summarizes key quantitative data in structured tables, outlines relevant experimental methodologies, and provides logical diagrams for experimental workflows.

## Core Physical and Chemical Properties

**3-Methylphthalic acid** and 4-methylphthalic acid are aromatic dicarboxylic acids. Their chemical structure consists of a benzene ring substituted with two carboxylic acid groups at adjacent positions (ortho-positions) and a methyl group. The position of the methyl group relative to the carboxylic acid groups defines the isomer.

## General Properties

Property	3-Methylphthalic Acid	4-Methylphthalic Acid
CAS Number	37102-74-2	4316-23-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Molecular Weight	180.16 g/mol	180.16 g/mol <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Appearance	Solid	White crystalline solid <a href="#">[1]</a> <a href="#">[4]</a>

## Tabulated Quantitative Data

The following table summarizes the key quantitative physical and chemical properties of **3-methylphthalic acid** and 4-methylphthalic acid.

Property	3-Methylphthalic Acid	4-Methylphthalic Acid
Melting Point	Not available	146-148 °C <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> , 147 °C <a href="#">[2]</a> , 156-157 °C <a href="#">[3]</a> , 159 °C <a href="#">[8]</a>
Boiling Point	Not available	363 °C <a href="#">[3]</a>
Density	Not available	1.4 ± 0.1 g/cm <sup>3</sup> <a href="#">[4]</a>
pK <sub>a1</sub>	Not available	3.07 <a href="#">[3]</a> , 3.32 (Predicted) <a href="#">[6]</a>
pK <sub>a2</sub>	Not available	Not available
Water Solubility	Not available	Partially soluble, increases with temperature <a href="#">[11]</a> . Very soluble <a href="#">[3]</a> . 3.984 g/L at room temperature <a href="#">[6]</a> .
Organic Solvent Solubility	Not available	Soluble in polar organic solvents like ethanol, methanol, and acetone <a href="#">[1]</a> <a href="#">[11]</a> .
LogP	Not available	1.27 <a href="#">[4]</a> , 1.64 <a href="#">[3]</a>

## Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **3-methylphthalic acid** and its isomers are crucial for reproducible research. Below are generalized methodologies for key experiments.

## Determination of pKa Values

The acid dissociation constants (pKa) are critical for understanding the ionization state of the molecules at different pH values. For dicarboxylic acids, two pKa values ( $pK_{a1}$  and  $pK_{a2}$ ) corresponding to the stepwise dissociation of the two carboxylic acid groups are determined.

Methodology: Potentiometric Titration

Potentiometric titration is a highly accurate and common method for pKa determination[12][13].

- Preparation of the Analyte Solution: A precise amount of the methylphthalic acid isomer is dissolved in a known volume of purified water to create a solution of known concentration (e.g., 0.01 M). If solubility is limited, a co-solvent like methanol may be used, but the results will be specific to that solvent system[13].
- Titration Setup: The solution is placed in a temperature-controlled vessel equipped with a calibrated pH electrode and a magnetic stirrer.
- Titration: A standardized solution of a strong base (e.g., 0.1 M NaOH) is added in small, precise increments using a burette.
- Data Collection: The pH of the solution is recorded after each addition of the titrant.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points. The first half-equivalence point gives  $pK_{a1}$ , and the second gives  $pK_{a2}$ .

## Analysis of Isomers by High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for the separation, identification, and quantification of isomers of phthalic acid[14][15][16][17][18].

Methodology: Reversed-Phase HPLC with UV Detection

- Sample Preparation: Standard solutions of each isomer are prepared in a suitable solvent (e.g., acetonitrile-water mixture). Unknown samples are dissolved and filtered before analysis.
- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV detector is used.
- Chromatographic Conditions:
  - Column: A mixed-mode column, such as one with both reversed-phase and anion-exchange properties, can provide excellent separation of phthalic acid isomers[14][16].
  - Mobile Phase: A buffered aqueous solution with an organic modifier (e.g., acetonitrile or methanol) is typically used. The pH of the mobile phase is critical for controlling the ionization and retention of the acidic analytes.
  - Detection: UV detection is commonly employed, with the wavelength set to a value where the aromatic rings of the phthalic acids absorb strongly (e.g., around 270-280 nm)[17].
- Analysis: The retention time of each peak is used for qualitative identification by comparing it to standards. The peak area is used for quantitative analysis.

## Synthesis of 3-Methylphthalic Acid Isomers

The synthesis of methylphthalic acid isomers can be achieved through various organic synthesis routes. A common method involves the nitration of phthalic anhydride followed by further transformations.

Example Methodology: Synthesis of 3-Nitrophthalic Acid (a precursor)

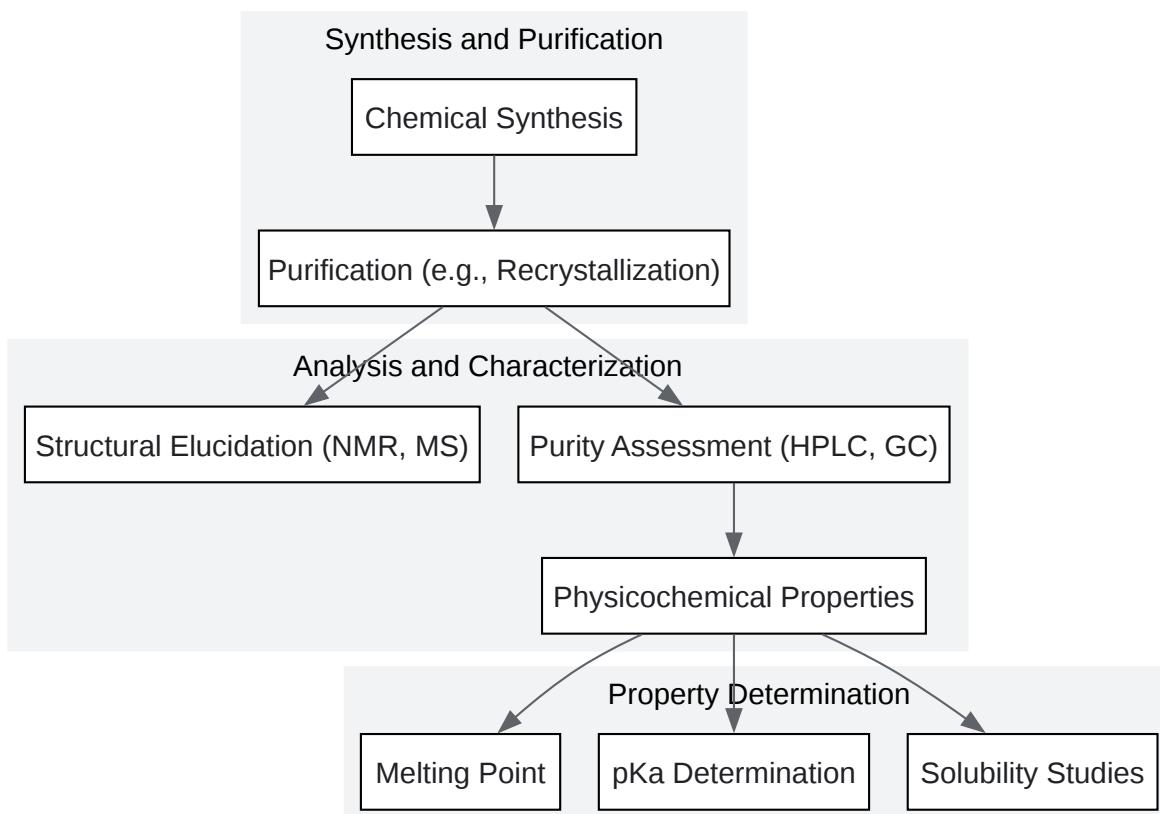
- Nitration: Phthalic anhydride is reacted with a nitrating agent, such as a mixture of fuming nitric acid and sulfuric acid, to produce a mixture of 3- and 4-nitrophthalic acids[19][20]. The reaction temperature is carefully controlled to manage the exothermic reaction[21].
- Hydrolysis: The resulting nitrophthalic anhydride intermediate is then hydrolyzed to the corresponding dicarboxylic acid[21].

- Isomer Separation: The isomers are separated based on differences in their solubility in a suitable solvent, such as water[21].
- Further Steps: The separated nitrophthalic acid can then be subjected to further reactions (e.g., reduction of the nitro group and subsequent diazotization and substitution) to yield the desired methylphthalic acid isomer.

## Visualizations

### Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the characterization of a chemical compound like a methylphthalic acid isomer.

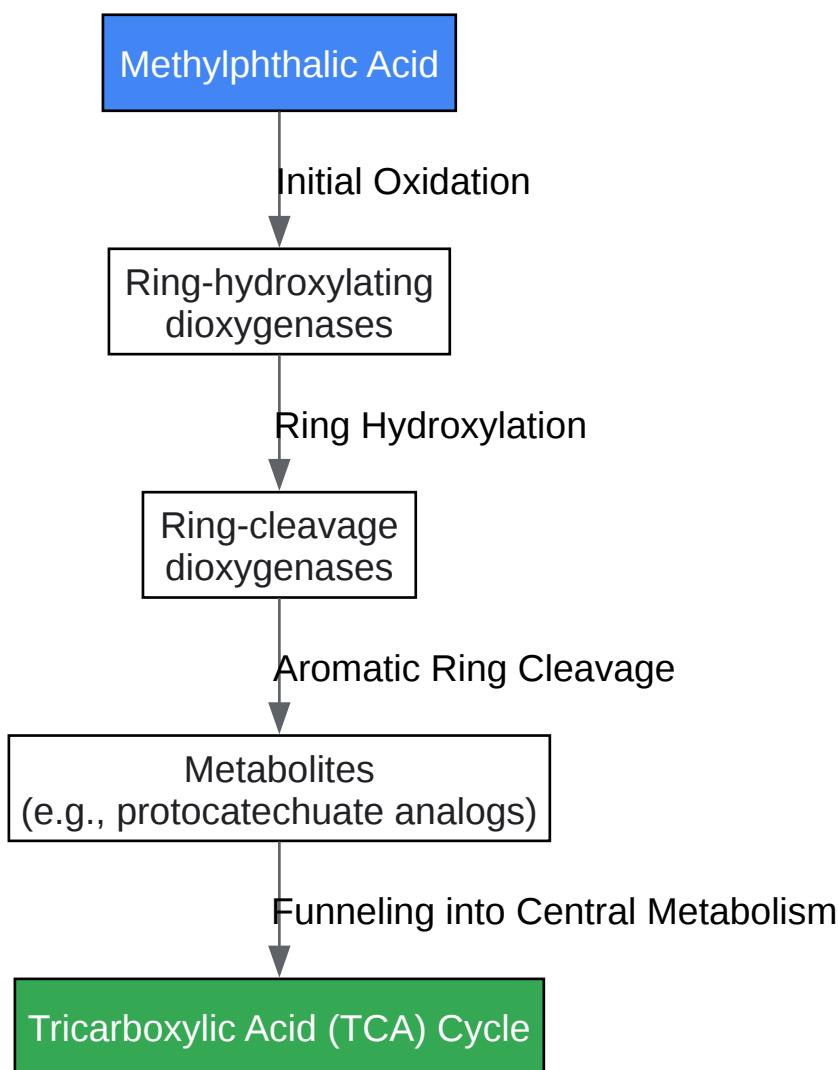


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Logical workflow for compound characterization.

## Generalized Metabolic Pathway

While specific metabolic pathways for **3-methylphthalic acid** are not well-documented in publicly available literature, a generalized pathway can be proposed based on the metabolism of similar aromatic compounds. Phthalic acid metabolism has been studied in microorganisms, where it can be channeled into central carbon metabolism.

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Generalized metabolic pathway for methylphthalic acid.

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